

# Technical Guide: Properties of Fmoc-Arg(Boc)2-OH

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## Compound of Interest

Compound Name: Fmoc-Arg(Boc)2-OH

Cat. No.: B613453

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This document provides core technical data on N- $\alpha$ -Fmoc-N- $\omega$ ,N- $\omega'$ -bis-t-butoxycarbonyl-L-arginine, commonly known as Fmoc-Arg(Boc)2-OH. This derivative is a critical building block in solid-phase peptide synthesis (SPPS), particularly for introducing arginine into peptide sequences. The bulky tert-butyloxycarbonyl (Boc) groups on the guanidino side chain prevent undesirable side reactions during peptide coupling.

## Physicochemical Properties

The fundamental molecular properties of Fmoc-Arg(Boc)2-OH are summarized below. These values are calculated based on the elemental composition and isotopic masses of the molecule.

Property	Value
Molecular Formula	C <sub>31</sub> H <sub>40</sub> N <sub>4</sub> O <sub>8</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	596.67 g/mol <a href="#">[1]</a>
CAS Number	143824-77-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Methodology for Property Determination

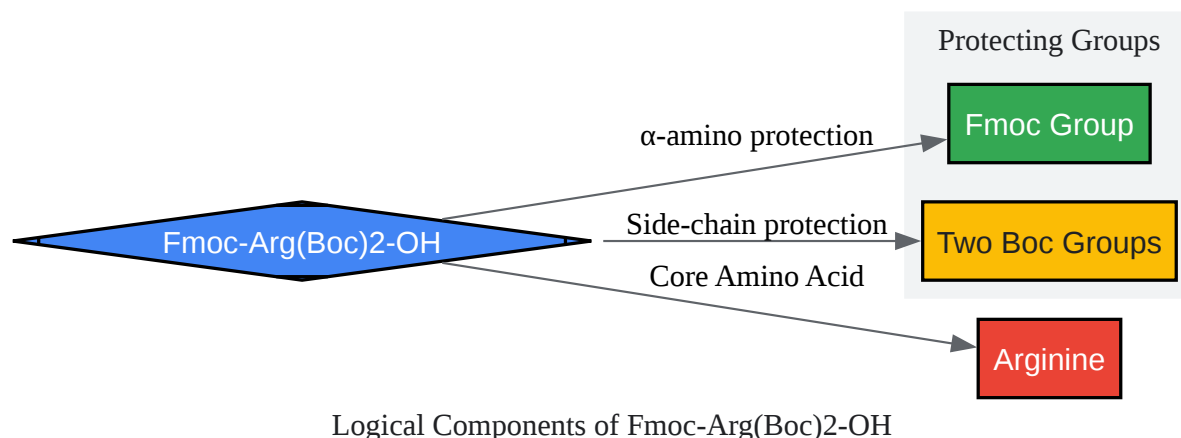
The molecular formula and weight of a compound like Fmoc-Arg(Boc)<sub>2</sub>-OH are not determined through experimentation in a conventional sense but are calculated based on its defined chemical structure.

1. **Molecular Formula Determination:** The formula is established by counting the number of atoms of each element (Carbon, Hydrogen, Nitrogen, Oxygen) present in one molecule of the compound as deduced from its known structure.
2. **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula. The calculation uses the standard atomic weights of the constituent elements:
  - Carbon (C): ~12.011 u
  - Hydrogen (H): ~1.008 u
  - Nitrogen (N): ~14.007 u
  - Oxygen (O): ~15.999 u

This computational method provides a precise theoretical value for the monoisotopic mass and an average value for the molecular weight, which are standard in chemical data sheets.

## Logical Structure of the Molecule

The following diagram illustrates the primary functional components that constitute the Fmoc-Arg(Boc)<sub>2</sub>-OH molecule.



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Caption: Logical breakdown of Fmoc-Arg(Boc)2-OH into its core components.

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## References

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